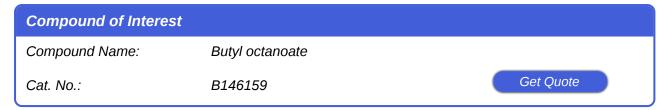


An In-depth Technical Guide to the Thermophysical Properties of Butyl Octanoate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl octanoate (CH₃(CH₂)₆COOCH₂(CH₂)₂CH₃), a fatty acid ester, is a colorless liquid with a characteristic fruity odor. It finds applications in the flavor and fragrance industries and is also of interest in various industrial and research settings, including as a potential biofuel component and a reference fluid.[1] A thorough understanding of its thermophysical properties is crucial for process design, quality control, and formulation development in these fields. This guide provides a comprehensive overview of the key thermophysical properties of **butyl octanoate**, supported by quantitative data and detailed experimental methodologies.

Core Thermophysical Properties

The following sections detail the essential thermophysical properties of **butyl octanoate**. The quantitative data is summarized in easy-to-reference tables, and the general experimental protocols for their determination are described.

Density

Density is a fundamental property that relates the mass of a substance to the volume it occupies. For **butyl octanoate**, density decreases with increasing temperature.

Table 1: Density of **Butyl Octanoate** at Various Temperatures



Temperature (°C)	Density (g/cm³)	Reference
20	0.86300 - 0.86600	[2]
20	0.86	[3]
20	0.880	[4]
20	0.86	
25	0.86 (calculated)	_

Experimental Protocol: Density Measurement

The density of liquid samples like **butyl octanoate** is commonly determined using a vibrating tube densimeter or a pycnometer (specific gravity bottle).

Method 1: Vibrating Tube Densitometer

- Calibration: The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- Sample Introduction: A small, degassed sample of butyl octanoate is introduced into the U-shaped oscillating tube.
- Temperature Equilibration: The sample is allowed to reach thermal equilibrium at the desired temperature, controlled by a Peltier system.
- Measurement: The instrument measures the oscillation period of the tube containing the sample. This period is directly related to the density of the sample.
- Data Conversion: The instrument's software converts the oscillation period to a density value based on the calibration.

Method 2: Pycnometer

- Cleaning and Drying: A pycnometer of a known volume is thoroughly cleaned and dried.
- Weighing (Empty): The mass of the empty, dry pycnometer is accurately measured.



- Filling: The pycnometer is filled with **butyl octanoate**, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled.
- Weighing (Filled): The mass of the pycnometer filled with the sample is measured.
- Calculation: The density is calculated by dividing the mass of the butyl octanoate (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.



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Experimental Workflow for Density Measurement

Viscosity

Viscosity measures a fluid's resistance to flow. For most liquids, viscosity decreases as temperature increases.

Table 2: Viscosity of **Butyl Octanoate**



Temperature (K)	Viscosity (Pa·s)	Reference
287.992 - 680	(Data available, specific values not extracted)	

Experimental Protocol: Viscosity Measurement

The dynamic viscosity of **butyl octanoate** can be measured using a rotational viscometer or a capillary viscometer.

Method: Rotational Viscometer

- Instrument Setup: A suitable spindle and guard leg are attached to the viscometer.
- Sample Preparation: A defined volume of **butyl octanoate** is placed in a sample container. The temperature of the sample is controlled using a water bath or a temperature-controlled chamber.
- Measurement: The spindle is immersed in the sample to a specified depth. The spindle is then rotated at a constant speed, and the torque required to overcome the viscous drag of the fluid is measured.
- Calculation: The viscosity is calculated from the measured torque, the rotational speed, and the geometry of the spindle.





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Experimental Workflow for Viscosity Measurement

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.

Experimental Protocol: Surface Tension Measurement

Common methods for measuring the surface tension of liquids like **butyl octanoate** include the Du Noüy ring method, the Wilhelmy plate method, and the pendant drop method.

Method: Du Noüy Ring Method

- Apparatus Setup: A clean platinum-iridium ring is attached to a sensitive tensiometer.
- Sample Preparation: The butyl octanoate sample is placed in a clean, temperaturecontrolled vessel.
- Measurement: The ring is immersed in the liquid and then slowly pulled upwards. The force
 required to pull the ring through the liquid surface is measured. The maximum force just
 before the liquid film breaks is recorded.



 Calculation: The surface tension is calculated from the maximum force, the perimeter of the ring, and a correction factor.

Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through the material.

Table 3: Refractive Index of Butyl Octanoate

Temperature (°C)	Wavelength (nm)	Refractive Index	Reference
25.00	Not Specified	1.42300 - 1.42600	
Not Specified	Not Specified	1.42	
14.84 to 24.99	486.1 - 667.8	(7 data points available)	

Experimental Protocol: Refractive Index Measurement

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of butyl octanoate are placed on the prism of the refractometer.
- Temperature Control: The prisms are temperature-controlled, typically using a circulating water bath, to maintain the desired measurement temperature.
- Measurement: Light is passed through the sample, and the user adjusts the instrument to bring the dividing line between the light and dark fields into focus at the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale.



Thermal Properties

Melting Point, Boiling Point, and Flash Point

These properties define the temperatures at which **butyl octanoate** undergoes phase transitions or becomes ignitable.

Table 4: Melting, Boiling, and Flash Points of Butyl Octanoate

Property	Value (°C)	Pressure (mmHg)	Reference
Melting Point	-42.90	760.00	
Melting Point	-43	Not Specified	
Boiling Point	240.00 - 241.00	760.00	
Boiling Point	241	Not Specified	
Boiling Point	Approx. 245	Not Specified	
Flash Point	98.89	Not Specified	_
Flash Point	124	Not Specified	-

Heat Capacity

Heat capacity is the amount of heat required to raise the temperature of a substance by a certain amount.

Table 5: Heat Capacity of **Butyl Octanoate**

Temperature (K)	Phase	Heat Capacity	Reference
230.25 - 667.184	Liquid in equilibrium with Gas	(Data available)	
200 - 1000	Ideal Gas	(Data available)	_

Experimental Protocol: Heat Capacity Measurement



Differential Scanning Calorimetry (DSC) is a widely used technique for determining the heat capacity of liquids.

- Baseline Correction: An initial DSC scan is performed with empty sample and reference pans to establish a baseline.
- Calibration: A scan is performed with a standard material of known heat capacity, such as sapphire, to determine the instrument's calibration factor.
- Sample Preparation: A known mass of butyl octanoate is hermetically sealed in a sample pan.
- Measurement: The sample is subjected to a controlled temperature program (e.g., heating at a constant rate) in the DSC. The heat flow to the sample is measured relative to an empty reference pan.
- Calculation: The heat capacity of the sample is calculated from the difference in heat flow between the sample and the baseline, the heating rate, the sample mass, and the calibration factor.

Other Properties

Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

Table 6: Vapor Pressure of Butyl Octanoate

| Temperature (°C) | Vapor Pressure (mmHg) | Reference | | :--- | :--- | :--- | | 25.00 | 0.035000 | |

Speed of Sound

The speed of sound is the distance traveled per unit of time by a sound wave propagating through a medium.

Experimental Protocol: Speed of Sound Measurement



The speed of sound in liquids can be measured using various techniques, including ultrasonic interferometry and Brillouin light scattering.

Method: Ultrasonic Interferometry

- Setup: An ultrasonic transducer and a reflector are placed in a cell containing the butyl
 octanoate sample. The distance between the transducer and reflector can be precisely
 varied.
- Measurement: The transducer emits ultrasonic waves of a known frequency. As the reflector
 position is changed, standing waves are created in the liquid. The positions of the nodes and
 antinodes of the standing wave are detected by monitoring the acoustic impedance of the
 transducer.
- Calculation: The wavelength of the sound in the liquid is determined from the distance between successive nodes or antinodes. The speed of sound is then calculated as the product of the frequency and the wavelength.

Conclusion

This technical guide has provided a detailed overview of the key thermophysical properties of **butyl octanoate**, presenting quantitative data in a structured format and outlining the experimental protocols for their measurement. The information and workflows presented herein are intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound, facilitating more accurate modeling, process optimization, and formulation design.

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